

Preliminary Studies on 9,12,15-Heneicosatrienoic Acid: A Review of Available Data

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Compound of Interest

Compound Name: 9(Z),12(Z),15(Z)-
Heneicosatrienoic acid

Cat. No.: B13433292

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Initial Findings: Extensive literature searches reveal that 9,12,15-heneicosatrienoic acid (C21:3) is a rare and poorly characterized polyunsaturated fatty acid. Unlike its more common counterparts, such as alpha-linolenic acid (C18:3) and eicosapentaenoic acid (C20:5), there is a significant scarcity of published research dedicated to its biological activities, natural abundance, and metabolic pathways. This guide summarizes the limited available information and highlights the considerable knowledge gaps that present opportunities for future research.

Chemical and Physical Properties

Commercially available data from chemical suppliers provides the foundational chemical information for 9,12,15-heneicosatrienoic acid. These properties are essential for its identification and for designing experimental protocols.

Property	Value	Source
CAS Number	18211-44-4	[1]
Molecular Formula	C ₂₁ H ₃₆ O ₂	[1]
Molecular Weight	320.51 g/mol	[1]
Lipid Number	C21:3	[1]
Purity (typical)	>98%	[1]
Physical State	Liquid	[1]
Storage	Freezer	[1]

Biological Activity and Significance

There is a notable absence of peer-reviewed studies detailing the specific biological effects of 9,12,15-heneicosatrienoic acid. General information on omega-3 fatty acids suggests potential roles in various physiological processes, but direct evidence for this specific molecule is lacking. One study on a related C21 polyunsaturated fatty acid, 6,9,12,15,18-heneicosapentaenoic acid (HPA; 21:5n-3), which is found in small amounts in fish oils, demonstrated that it is a strong inhibitor of arachidonic acid (AA) synthesis. However, it was found to be a poor substrate for prostaglandin H synthase and 5-lipoxygenase. Given that fish oils contain very low levels of HPA, it is considered unlikely to be of major significance in the biological effects of fish oil consumption.

Natural Sources and Synthesis

The natural occurrence of 9,12,15-heneicosatrienoic acid in significant quantities has not been documented in the reviewed literature. While a polyunsaturated hydrocarbon with a 21-carbon backbone, all-cis-3,6,9,12,15,18-heneicosahexaene (HEH), has been isolated from marine planktonic algae and is suggested to be derived from docosahexaenoic acid, this does not provide direct evidence of the natural sources of 9,12,15-heneicosatrienoic acid itself.

Information regarding the chemical synthesis of 9,12,15-heneicosatrienoic acid is also not readily available in published scientific papers.

Metabolism and Signaling Pathways

Due to the lack of research, the metabolic fate of 9,12,15-heneicosatrienoic acid and its potential involvement in cellular signaling pathways remain unknown. It is not possible at this time to provide diagrams of its metabolic conversion or its role in signaling cascades.

Experimental Protocols

The absence of published experimental studies on 9,12,15-heneicosatrienoic acid means that no established protocols for its extraction, quantification, or for the assessment of its biological activity can be provided. Researchers wishing to study this compound would need to adapt existing methodologies for other polyunsaturated fatty acids.

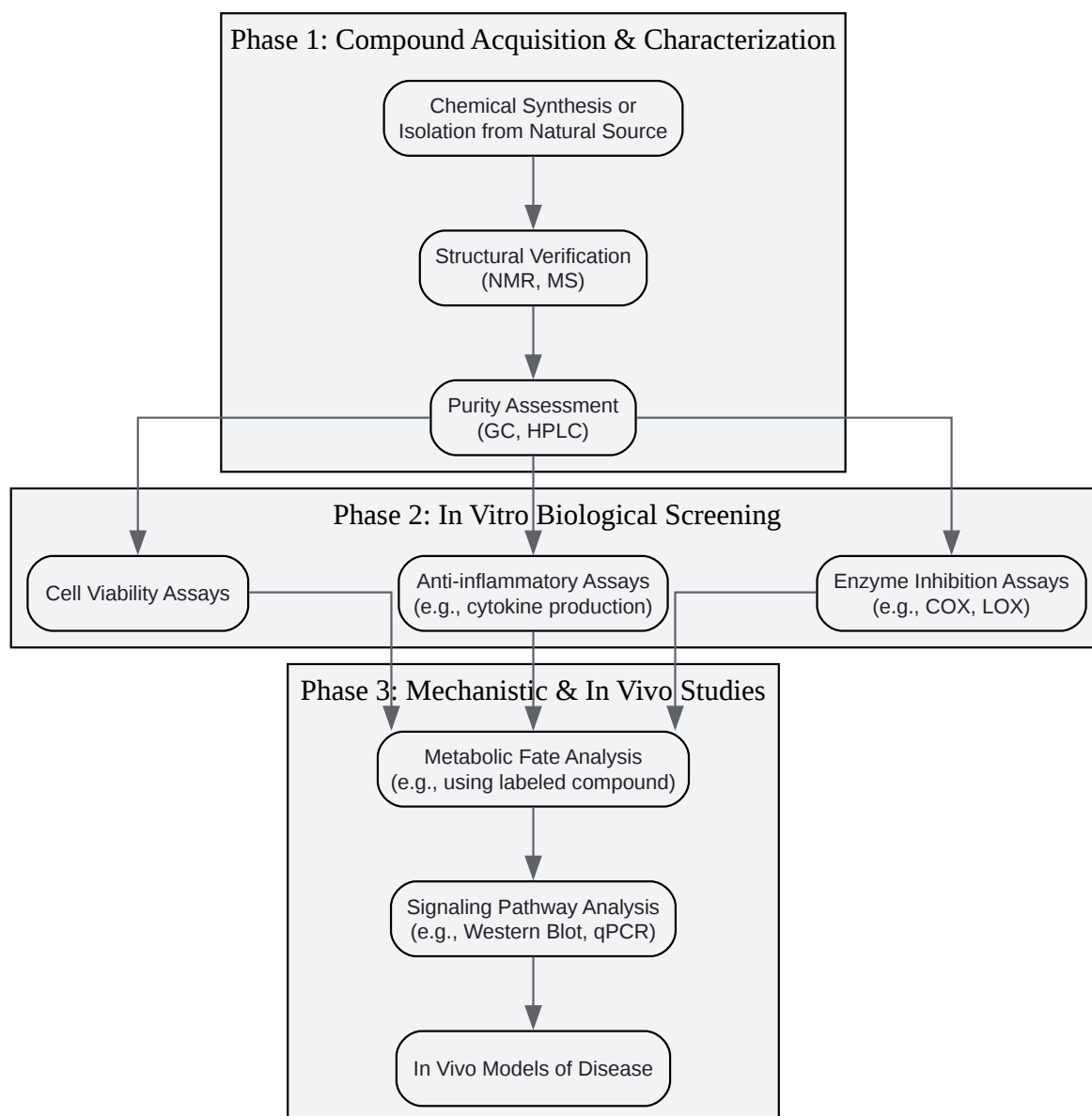
Future Research Directions

The current state of knowledge regarding 9,12,15-heneicosatrienoic acid presents a clear opportunity for novel research. Key areas that require investigation include:

- **Identification and Quantification in Natural Sources:** A thorough investigation of marine and plant lipids is needed to determine if this fatty acid is present in any significant concentration.
- **Chemical Synthesis:** The development of a reliable method for the chemical synthesis of 9,12,15-heneicosatrienoic acid is crucial to enable further research.
- **Biological Activity Screening:** In vitro and in vivo studies are required to elucidate any potential anti-inflammatory, anti-proliferative, or other biological effects.
- **Metabolic Studies:** Research into how this fatty acid is metabolized by mammalian cells will be essential to understand its physiological relevance.

Logical Workflow for Future Investigation

For researchers interested in pursuing studies on 9,12,15-heneicosatrienoic acid, a logical experimental workflow would be as follows:



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Proposed workflow for the investigation of 9,12,15-heneicosatrienoic acid.

In conclusion, 9,12,15-heneicosatrienoic acid represents an unexplored area within the field of lipid biochemistry. The lack of available data prevents the creation of a comprehensive

technical guide as initially requested. However, this very scarcity of information underscores the potential for significant new discoveries for researchers and drug development professionals willing to undertake preliminary studies on this novel fatty acid.

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References

- 1. scbt.com [scbt.com]
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Email: info@benchchem.com